

Technical Guide: 2-Methyl-3-(2-bromo-6-fluorophenyl)thiophene

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Compound of Interest

Compound Name: 3-(2-Bromo-6-fluorophenyl)-2-methylthiophene

Cat. No.: B13210733

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Structural Analysis, Synthesis, and Atropisomeric Applications[1]

Executive Summary

2-methyl-3-(2-bromo-6-fluorophenyl)thiophene is a specialized biaryl scaffold characterized by a high degree of steric congestion around the central C–C bond. Unlike simple phenylthiophenes, this molecule features an ortho,ortho'-disubstitution pattern (bromo and fluoro groups) on the phenyl ring, combined with an ortho-methyl group on the thiophene ring.

This steric crowding restricts free rotation around the biaryl axis, making this molecule a critical model for atropisomerism in medicinal chemistry. It serves as a high-value intermediate in the synthesis of axially chiral kinase inhibitors and molecular switches (e.g., diarylethenes).

Note on Nomenclature: This compound is a directly coupled biaryl. It is distinct from the Canagliflozin intermediate 2-[(5-bromo-2-methylphenyl)methyl]-5-(4-fluorophenyl)thiophene, which contains a methylene bridge.

Physicochemical Profile

The molecular weight and elemental composition are derived from the formula $C_{11}H_8BrFS$. The presence of Bromine (Br) imparts a distinct isotopic signature useful for mass spectrometric validation.

Table 1: Quantitative Specifications

Property	Value	Notes
Molecular Formula	$C_{11}H_8BrFS$	
Average Molecular Weight	271.15 g/mol	Based on standard atomic weights.
Monoisotopic Mass	270.9514 Da	Calculated using ^{79}Br , ^{32}S , ^{19}F .
Exact Mass (M+2)	272.9494 Da	Calculated using ^{81}Br (approx. 1:1 ratio with ^{79}Br).
LogP (Predicted)	4.2 ± 0.4	Highly lipophilic due to halogenation and aromaticity.
Rotational Barrier ($\Delta G^\ddagger$)	> 20 kcal/mol	Estimated; sufficient for atropisomer separation at low temps.
Physical State	Solid / Crystalline	Likely off-white to pale yellow solid.

Synthetic Architecture

The synthesis of 2-methyl-3-(2-bromo-6-fluorophenyl)thiophene requires a chemoselective strategy to install the biaryl bond without displacing the crucial bromine atom on the phenyl ring.

Core Strategy: Chemoselective Suzuki-Miyaura Coupling

A standard Suzuki coupling between a bromide and a boronic acid is insufficient here because the target molecule contains a bromine. To prevent polymerization or oligomerization, we utilize

1-bromo-2-fluoro-3-iodobenzene as the electrophile. The palladium catalyst selectively inserts into the weaker C–I bond (bond dissociation energy ~65 kcal/mol) over the stronger C–Br bond (~81 kcal/mol).

Reaction Scheme Logic

- Nucleophile: 2-methyl-3-thiopheneboronic acid (or pinacol ester).
- Electrophile: 1-bromo-2-fluoro-3-iodobenzene.
- Catalyst: Pd(PPh₃)₄ or Pd(dppf)Cl₂ (0.05 equiv).
- Outcome: Exclusive formation of the C3–C1 biaryl bond, leaving the C2–Br intact for downstream functionalization.

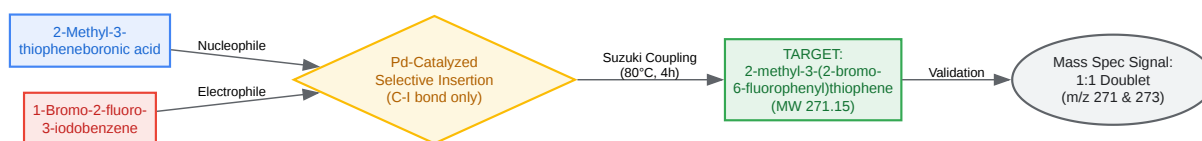
Experimental Protocol

Step-by-Step Methodology:

- Preparation: In a glovebox or under Argon, charge a reaction vial with 1-bromo-2-fluoro-3-iodobenzene (1.0 equiv, 3.3 mmol) and 2-methyl-3-thiopheneboronic acid (1.1 equiv, 3.6 mmol).
- Catalyst Addition: Add Pd(dppf)Cl₂·CH₂Cl₂ (5 mol%) and deoxygenated solvent (DME/Water 4:1, 10 mL).
- Base Activation: Add Na₂CO₃ (2.5 equiv) or K₃PO₄ (2.0 equiv).
- Reaction: Seal the vessel and heat to 80°C for 4–6 hours. Monitor by TLC/LC-MS. The C–I insertion is rapid; prolonged heating may activate the C–Br bond.
- Workup: Cool to RT. Dilute with EtOAc, wash with brine, dry over MgSO₄, and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc gradient). The product elutes as a non-polar band.

Structural Dynamics & Visualization

The logic of the synthesis and the resulting mass spectral signature are visualized below. The diagram highlights the chemoselectivity required to preserve the bromine "handle."



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Figure 1: Synthetic workflow demonstrating the chemoselective coupling strategy to retain the bromo-substituent.

Applications in Drug Discovery

This molecule is not merely a building block; it is a "privileged scaffold" for designing atropisomeric drugs.

Kinase Inhibitor Design

Many kinase inhibitors (e.g., in oncology) bind to the ATP pocket. A biaryl bond that is locked in a specific conformation (axial chirality) can fit into the binding pocket more selectively than a freely rotating molecule.

- Mechanism: The 2-methyl (thiophene) and 2-bromo/6-fluoro (phenyl) groups clash, creating a high energy barrier to rotation.
- Utility: Researchers can separate the (+) and (-) atropisomers (using chiral HPLC) and test them individually. Often, one atropisomer is 100x more potent than the other.

Diarylethene Switches

In materials science, thiophene-phenyl conjugates are precursors to photochromic switches. The bromine atom allows for the extension of the pi-system, which is critical for tuning the absorption wavelength of the switch.

Analytical Validation Criteria

To certify the identity of the synthesized compound, the following data must be obtained:

- ^1H NMR (CDCl_3 , 400 MHz):
 - Thiophene Region: Two doublets (or a doublet of doublets) around δ 7.0–7.5 ppm for the H4/H5 protons.
 - Phenyl Region: A multiplet corresponding to the 3 aromatic protons (H3, H4, H5 on the phenyl ring). The splitting pattern will be complex due to F-H coupling ($J \sim 8\text{--}10$ Hz).
 - Methyl Group: A sharp singlet at $\delta \sim 2.3\text{--}2.5$ ppm.
- Mass Spectrometry (EI/ESI):
 - Look for the M^+ peak at 271 and the $(\text{M}+2)^+$ peak at 273 with nearly equal intensity (100:97 ratio). This confirms the presence of one Bromine atom.^[1]

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Sources

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